

Technical Guide: Spectroscopic Characterization of N-(3-chloro-4-methoxyphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(3-chloro-4-methoxyphenyl)propanamide

Cat. No.: B245081

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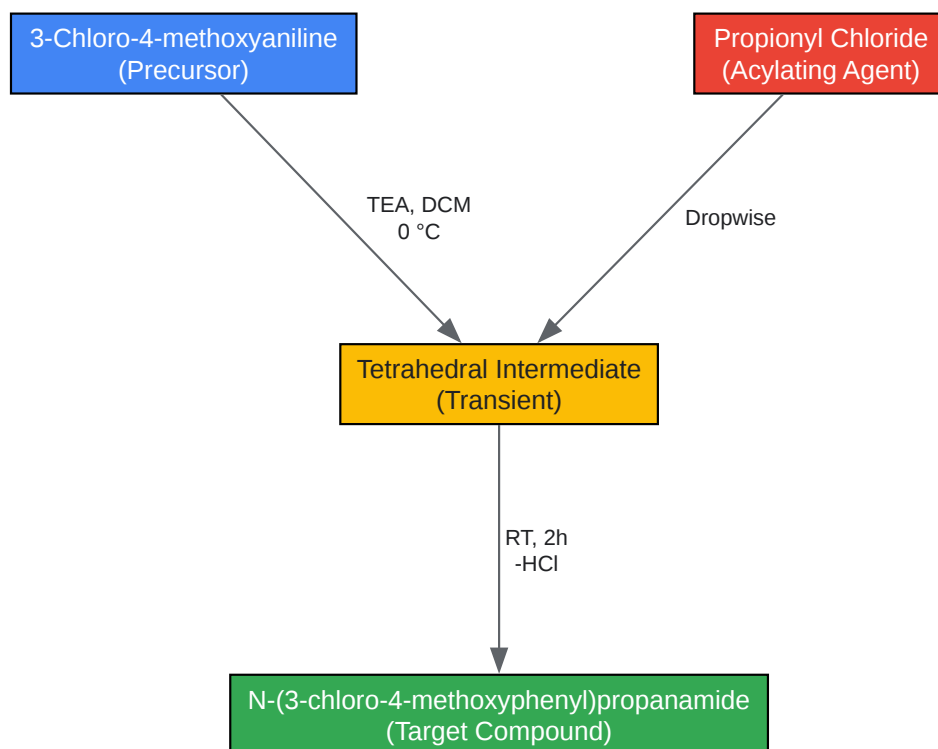
Executive Summary

N-aryl amides represent a privileged pharmacophore in medicinal chemistry, frequently serving as core scaffolds in the development of herbicides, fungicides, and novel therapeutics^[1]. **N-(3-chloro-4-methoxyphenyl)propanamide** (Chemical Formula: C₁₀H₁₂ClNO₂) is a highly functionalized derivative featuring a 1,2,4-trisubstituted benzene ring. Accurate spectroscopic characterization of this compound is critical for quality control, metabolic tracking, and structure-activity relationship (SAR) optimization.

This whitepaper provides an authoritative, in-depth analysis of the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Electron Ionization Mass Spectrometry (EI-MS) profiles of **N-(3-chloro-4-methoxyphenyl)propanamide**. By elucidating the causality behind specific spectral phenomena—such as anisotropic deshielding and McLafferty-type rearrangements—this guide serves as a self-validating framework for analytical chemists and drug development professionals.

Synthesis and Sample Preparation Workflow

To generate high-purity material for spectroscopic analysis, the target compound is typically synthesized via the nucleophilic acyl substitution of 3-chloro-4-methoxyaniline using propionyl chloride[2]. The reaction is performed in an aprotic solvent (e.g., dichloromethane) with an organic base (e.g., triethylamine) to neutralize the highly corrosive HCl byproduct.



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Synthesis workflow of **N-(3-chloro-4-methoxyphenyl)propanamide** via acylation.

Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide definitive proof of the compound's structural connectivity. The chemical shifts are heavily influenced by the electronic effects of the substituents on the aromatic ring and the anisotropic nature of the amide carbonyl[1].

Mechanistic Causality in ^1H NMR: The aromatic region exhibits a classic AMX spin system. The methoxy group at C-4 is a strong electron-donating group (EDG) via resonance (+R effect), which significantly shields the ortho proton (H-5), pushing its resonance upfield to δ 6.85 ppm[3]. Conversely, the chlorine atom at C-3 exerts an inductive electron-withdrawing effect (-I), deshielding the adjacent H-2 proton (δ 7.60 ppm). The propanamide ethyl group displays a textbook first-order A_3X_2 coupling pattern, confirming the unhindered free rotation of the aliphatic chain[1].

Table 1: ^1H NMR Data Summary (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
CH_3	1.22	Triplet (t)	7.5	3H	Propanamide methyl
CH_2	2.38	Quartet (q)	7.5	2H	Propanamide methylene
OCH_3	3.88	Singlet (s)	-	3H	Methoxy group
Ar-H5	6.85	Doublet (d)	8.8	1H	Aromatic (ortho to OCH_3)
Ar-H6	7.35	Doublet of doublets (dd)	8.8, 2.5	1H	Aromatic (para to Cl)
Ar-H2	7.60	Doublet (d)	2.5	1H	Aromatic (ortho to Cl)
NH	7.45	Broad singlet (br s)	-	1H	Amide proton

Table 2: ^{13}C NMR Data Summary (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
172.4	C=O (Quaternary)	Amide carbonyl
151.8	C-O (Quaternary)	Ar-C4 (attached to OCH ₃)
132.1	C-N (Quaternary)	Ar-C1 (attached to NH)
122.5	C-Cl (Quaternary)	Ar-C3 (attached to Cl)
121.0, 119.2, 112.4	CH (Aromatic)	Ar-C2, Ar-C6, Ar-C5
56.5	CH ₃ (Aliphatic)	Methoxy carbon
30.8, 9.8	CH ₂ , CH ₃ (Aliphatic)	Propanamide methylene and methyl

Fourier-Transform Infrared (FT-IR) Spectroscopy

Infrared spectroscopy is utilized to confirm the presence of key functional groups through their characteristic vibrational modes.

Mechanistic Causality in FT-IR: The Amide I band, primarily consisting of the C=O stretching vibration, appears at a lower frequency ($\sim 1665\text{ cm}^{-1}$) compared to isolated aliphatic ketones ($\sim 1715\text{ cm}^{-1}$). This bathochromic shift is dictated by the resonance contribution of the nitrogen lone pair, which increases the single-bond character of the carbonyl group. Furthermore, intermolecular hydrogen bonding in the solid state further weakens the C=O bond, lowering its vibrational frequency^[1].

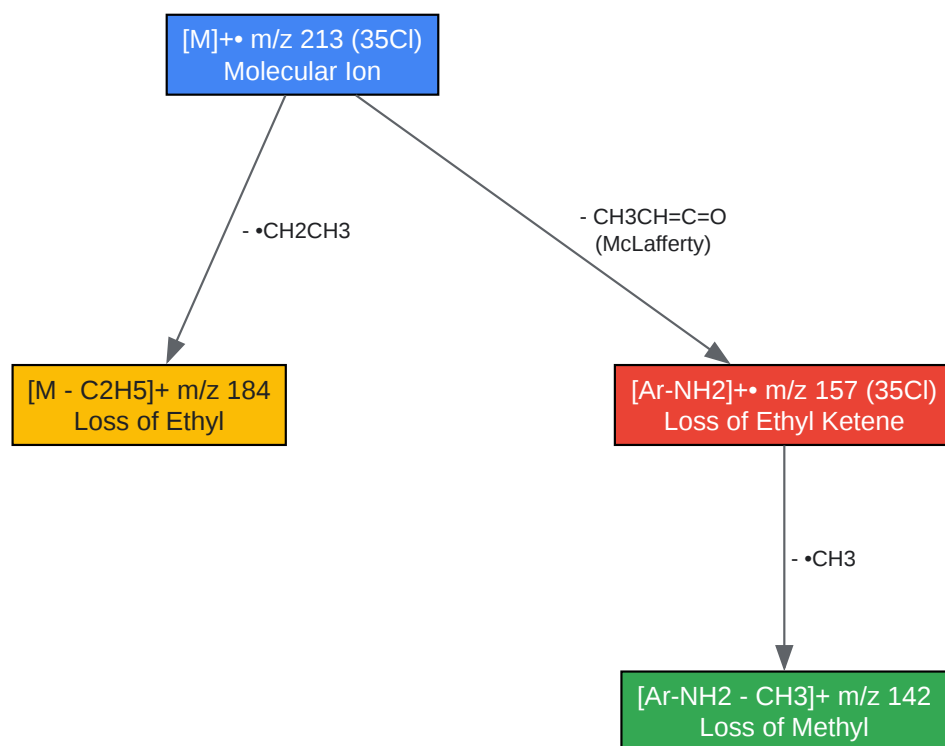
Table 3: FT-IR Vibrational Assignments (ATR, Solid State)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Correlation
3290	Medium, broad	N-H stretch	Secondary amide (H-bonded)
2975, 2935	Weak	C-H stretch (sp ³)	Aliphatic CH ₂ , CH ₃
1665	Strong	C=O stretch (Amide I)	Conjugated amide carbonyl
1540	Strong	N-H bend (Amide II)	Mixed N-H bend and C-N stretch
1255, 1060	Strong	C-O-C stretch	Asymmetric/symmetric methoxy stretch
1025	Medium	C-Cl stretch	Aromatic carbon-chlorine bond

Electron Ionization Mass Spectrometry (EI-MS)

Mass spectrometry provides exact molecular weight and structural connectivity data via controlled fragmentation.

Mechanistic Causality in EI-MS: In electron ionization (70 eV), N-aryl amides prominently undergo a McLafferty-type rearrangement or direct cleavage of the amide bond. The loss of ethyl ketene (CH₃CH=C=O, 56 Da) is highly favored because it produces a stable, resonance-stabilized substituted aniline radical cation^[4]. The molecular ion and key fragments exhibit a strict 3:1 isotopic abundance ratio, unequivocally confirming the retention of the ³⁵Cl and ³⁷Cl isotopes.



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Primary EI-MS fragmentation pathways for the target propanamide.

Table 4: EI-MS Fragmentation Summary

m/z Ratio (³⁵ Cl / ³⁷ Cl)	Relative Abundance	Ion Type	Assignment / Fragmentation
213 / 215	45% / 15%	[M] ⁺ •	Molecular ion
184 / 186	10% / 3%	[M - C ₂ H ₅] ⁺	Loss of ethyl radical
157 / 159	100% / 33%	[Ar-NH ₂] ⁺ •	Base peak; loss of ethyl ketene
142 / 144	60% / 20%	[Ar-NH ₂ - CH ₃] ⁺	Loss of methyl radical from methoxy

Standardized Experimental Protocols

To ensure high-fidelity, self-validating analytical results, the following step-by-step methodologies must be strictly adhered to:

Nuclear Magnetic Resonance (NMR) Acquisition

- **Sample Preparation:** Dissolve 15-20 mg of the highly purified compound in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal reference. CDCl_3 is selected for its lack of exchangeable protons and excellent solubilizing properties for moderately polar amides.
- **Instrument Calibration:** Insert the 5 mm NMR tube into a 400 MHz spectrometer. Perform automated tuning and matching (ATM) for the ^1H and ^{13}C nuclei to optimize the probe's resonance circuit.
- **Locking and Shimming:** Lock the spectrometer to the deuterium signal of CDCl_3 (7.26 ppm). Execute gradient shimming (e.g., TopShim) to ensure a highly homogeneous magnetic field, minimizing line broadening and maximizing resolution.
- **Acquisition (^1H):** Set the spectral width to 12 ppm, relaxation delay (D1) to 1.0 s, and acquire 16-32 transients.
- **Acquisition (^{13}C):** Set the spectral width to 250 ppm, D1 to 2.0 s (critical to allow quaternary carbons to fully relax), and acquire 512-1024 transients with ^1H broadband decoupling (e.g., WALTZ-16).

Attenuated Total Reflectance (ATR) FT-IR

- **Background Subtraction:** Ensure the diamond ATR crystal is thoroughly cleaned with isopropanol. Collect a background spectrum using 32 scans at a resolution of 4 cm^{-1} to eliminate atmospheric H_2O and CO_2 interference.
- **Sample Loading:** Place 2-5 mg of the solid **N-(3-chloro-4-methoxyphenyl)propanamide** directly onto the center of the ATR crystal.
- **Compression:** Apply consistent pressure using the ATR anvil to ensure intimate contact between the crystal and the solid sample, maximizing the evanescent wave penetration into

the matrix.

- Acquisition: Acquire the sample spectrum (32 scans, 4 cm⁻¹ resolution). Perform baseline correction algorithms post-acquisition.

Gas Chromatography-Mass Spectrometry (GC-EI-MS)

- Sample Preparation: Prepare a dilute solution (1 mg/mL) of the analyte in GC-grade ethyl acetate.
- Injection: Inject 1 µL into the GC inlet operating at 250 °C with a split ratio of 50:1 to prevent column overloading.
- Separation: Utilize a non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 µm). Program the oven from 100 °C (hold 1 min) to 280 °C at a ramp rate of 15 °C/min.
- Ionization and Detection: Transfer the eluent to the MS source (set to 230 °C). Apply 70 eV electron ionization (EI). Scan the quadrupole mass analyzer from m/z 50 to 350.

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